

# Application Note and Protocol: Preparation of AZM475271 Stock Solution in DMSO

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## Compound of Interest

Compound Name: AZM475271

Cat. No.: B1684639

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**AZM475271** is a potent and selective Src family tyrosine kinase inhibitor.<sup>[1]</sup> For its effective use in various in vitro and in vivo experimental models, the preparation of a stable and accurately concentrated stock solution is crucial. Dimethyl sulfoxide (DMSO) is a common solvent for dissolving **AZM475271** due to its high solubilizing capacity. This document provides a detailed protocol for the preparation, handling, and storage of **AZM475271** stock solutions in DMSO.

## Quantitative Data Summary

The following table summarizes the key quantitative data for **AZM475271**, which is essential for accurate stock solution preparation.

Parameter	Value	Reference
Molecular Weight (M.Wt)	442.94 g/mol	[2]
Maximum Solubility in DMSO	100 mM (44.29 mg/mL)	[2]
Purity	≥98% (HPLC)	[2]
CAS Number	476159-98-5	[2]

## Experimental Protocol

This protocol outlines the step-by-step procedure for preparing a 10 mM stock solution of **AZM475271** in DMSO. This concentration is a common starting point for subsequent dilutions to working concentrations for various assays.

### Materials:

- **AZM475271** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials
- Sterile, nuclease-free pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): safety goggles, gloves, lab coat

### Procedure:

- Pre-calculation: Before weighing, calculate the required mass of **AZM475271** for your desired stock concentration and volume. For example, to prepare 1 mL of a 10 mM stock solution:
  - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
  - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 442.94 \text{ g/mol} \times 1000 \text{ mg/g} = 4.43 \text{ mg}$
- Weighing: Carefully weigh out the calculated amount of **AZM475271** powder using a calibrated analytical balance in a fume hood or well-ventilated area.
- Dissolution:
  - Transfer the weighed **AZM475271** powder into a sterile microcentrifuge tube or vial.

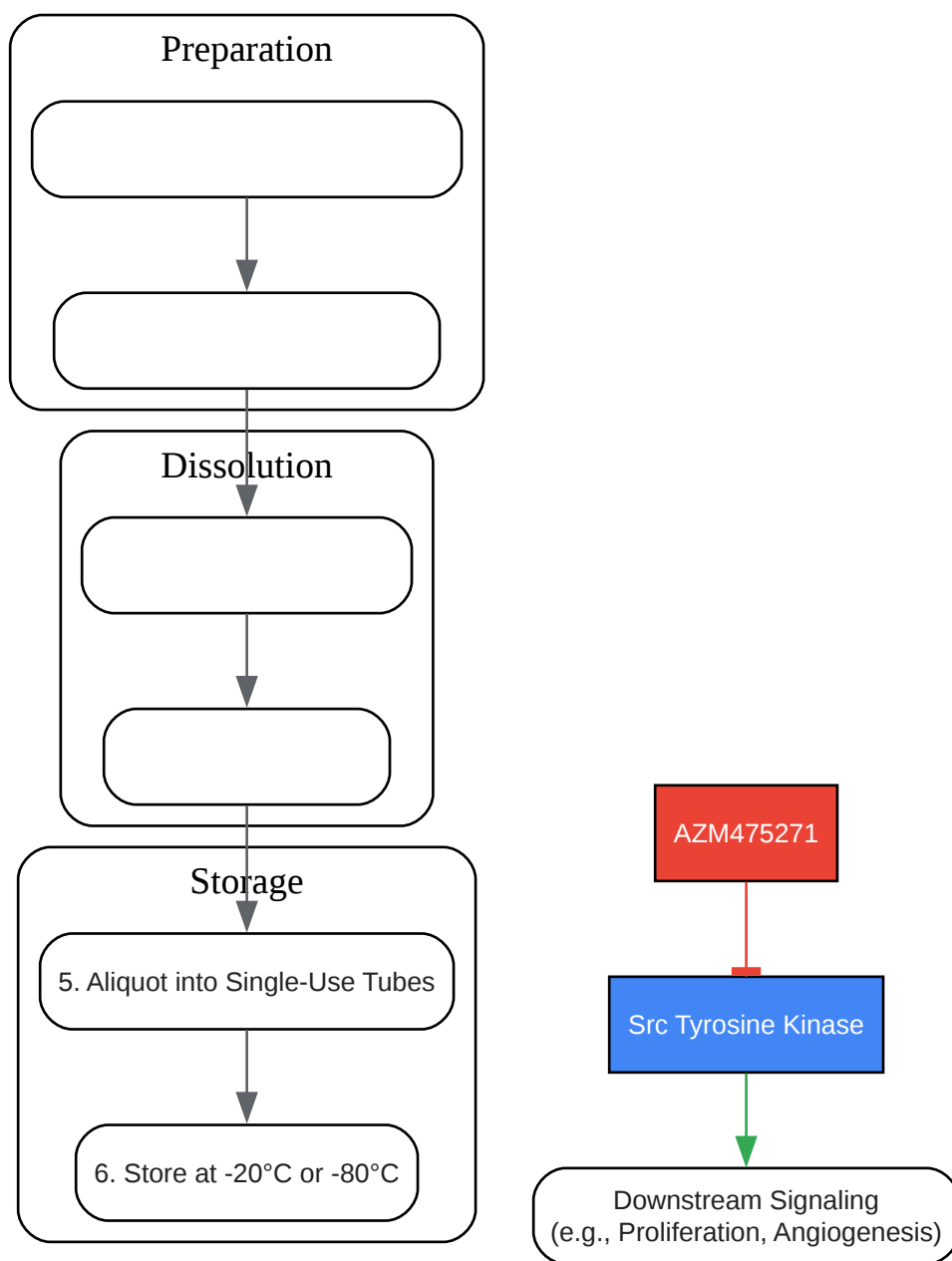
- Add the calculated volume of DMSO to the tube. For the example above, add 1 mL of DMSO.
- Tightly cap the tube and vortex thoroughly until the powder is completely dissolved.<sup>[3]</sup> Gentle warming (e.g., in a 37°C water bath) may be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage:
  - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.<sup>[4][5]</sup>
  - Store the aliquots at -20°C or -80°C for long-term storage.<sup>[4][5]</sup> A typical recommendation for solutions in DMSO is storage at -80°C for up to 6 months and at -20°C for up to 1 month.<sup>[4]</sup>

#### Safety Precautions:

- Always handle DMSO in a well-ventilated area, preferably a fume hood.<sup>[6][7][8]</sup>
- Wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat, as DMSO can facilitate the absorption of substances through the skin.<sup>[3][8][9]</sup>
- Avoid contact with skin, eyes, and clothing. In case of contact, rinse the affected area thoroughly with water.<sup>[8]</sup>
- Consult the Safety Data Sheet (SDS) for both **AZM475271** and DMSO before handling.

## Diagrams

Experimental Workflow for **AZM475271** Stock Solution Preparation



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